

Application Notes and Protocols for NMS-P715 Stock Solution Preparation

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NMS-P715 is a potent and selective, ATP-competitive inhibitor of Monopolar Spindle 1 (MPS1) kinase, a crucial regulator of the spindle assembly checkpoint (SAC).[1][2] Its role in mitotic regulation makes it a compound of interest for cancer research.[2][3][4] Proper preparation of a stock solution is the first critical step for ensuring reproducible and reliable experimental results. This document provides detailed protocols for the preparation, storage, and handling of NMS-P715 stock solutions.

Physicochemical Properties

A summary of the key quantitative data for NMS-P715 is presented below.



Property	Value	Source(s)
Molecular Formula	C35H39F3N8O3	[1][5]
Molecular Weight	676.73 g/mol	[1][6]
Appearance	White to off-white solid powder	[6]
Purity	≥95% - ≥98% (by HPLC)	[5][6][7]
Solubility (in DMSO)	≥ 2 mg/mL (2.96 mM)[1][8], up to 10 mg/mL[6]	[1][6][8]
Powder Storage	-20°C (long-term)	[1][5][8]
Stock Solution Storage	-20°C or -80°C (aliquoted)	[1][6][9]

Experimental Protocols Materials and Equipment

- NMS-P715 powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- · Sterile pipette tips
- Vortex mixer
- (Optional) Sonicator water bath

Protocol for Preparing a 10 mM NMS-P715 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a commonly used concentration for in vitro studies.



2.1. Calculation of Mass

To prepare a stock solution of a specific volume and concentration, use the following formula:

Mass (mg) = Desired Concentration (mM) x Final Volume (mL) x Molecular Weight (g/mol) / 1000

- Example for 1 mL of 10 mM stock solution:
 - Mass (mg) = 10 mM x 1 mL x 676.73 g/mol / 1000
 - Mass (mg) = 6.77 mg

2.2. Step-by-Step Procedure

- Preparation: Allow the vial of NMS-P715 powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 Carefully and accurately weigh the calculated mass (e.g., 6.77 mg) of the NMS-P715 powder into the tube.
- Dissolution: Add the calculated volume of DMSO (e.g., 1 mL for a 10 mM solution from 6.77 mg) to the microcentrifuge tube containing the powder.
- Mixing: Close the tube tightly and vortex thoroughly for 2-3 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no particulates are visible.
- Sonication (If Necessary): If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.[1][8][10]
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, clearly labeled microcentrifuge tubes.[9][11]
- Labeling: Clearly label each aliquot with the compound name (NMS-P715), concentration (10 mM), solvent (DMSO), and the date of preparation.



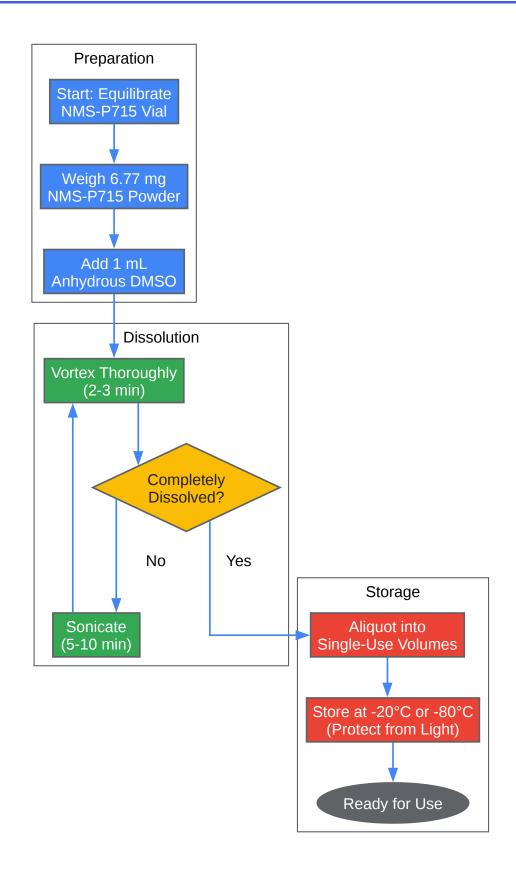
• Storage: Store the aliquots in a light-protected box at -20°C or -80°C.[1][8] Stock solutions in DMSO are stable for at least 3-6 months at -20°C.[6][9] For longer-term storage (up to 1-2 years), -80°C is recommended.[1][8]

Guidelines for Use in Cell-Based Assays

- Working Dilutions: Prepare working dilutions from the stock solution. It is best practice to first
 make intermediate dilutions in DMSO before the final dilution into aqueous cell culture
 medium.[12] This minimizes the risk of the compound precipitating out of solution.
- Final DMSO Concentration: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, as higher concentrations can be toxic to cells.[10][13][14]
- Vehicle Control: Always include a vehicle control in your experiments, which consists of cells treated with the same final concentration of DMSO as the experimental samples.[13]

Visualized Workflow and Signaling Pathway

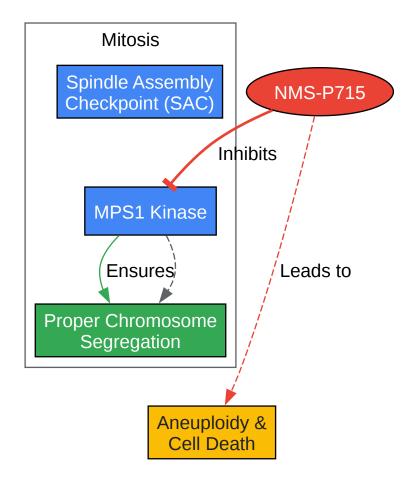




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Caption: Workflow for preparing a 10 mM NMS-P715 stock solution.





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Caption: Simplified signaling pathway of NMS-P715 action.

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